

Personal protective equipment for handling Fmoc-D-Trp(Boc)-OH

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Compound of Interest

Compound Name: Fmoc-D-Trp(Boc)-OH

Cat. No.: B557070

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Essential Safety and Handling Guide for Fmoc-D-Trp(Boc)-OH

For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents like **Fmoc-D-Trp(Boc)-OH** are paramount for both personal safety and environmental protection. This guide provides a comprehensive overview of the necessary personal protective equipment (PPE), operational procedures, and disposal protocols to ensure the safe and effective use of this compound in the laboratory.

Key Physicochemical and Safety Data

Understanding the properties of **Fmoc-D-Trp(Boc)-OH** is crucial for safe handling. The following table summarizes key quantitative data for this compound.

Property	Value
CAS Number	163619-04-3[1][2]
Molecular Formula	C ₃₁ H ₃₀ N ₂ O ₆ [1][2]
Molecular Weight	526.58 g/mol [1][2]
Appearance	White to off-white or beige powder/solid[1][2][3]
Melting Point	Approximately 97 °C (Decomposes)[3]
Solubility	Soluble in Dimethylformamide (DMF)[2]
Storage Temperature	2-8°C[3][4]
Water Hazard Class (WGK)	WGK 3[1][4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational workflow is critical for minimizing exposure and ensuring the integrity of the experiment.

1. Preparation and Precaution:

- **Engineering Controls:** All manipulations involving solid **Fmoc-D-Trp(Boc)-OH** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of dust inhalation.[3]
- **Personal Protective Equipment (PPE):** Before handling the compound, ensure you are wearing the appropriate PPE as detailed in the following section.
- **Emergency Equipment:** Confirm that an eyewash station and safety shower are easily accessible.

2. Handling the Solid Compound:

- When weighing and transferring the solid compound, use spatulas and weigh boats.
- Avoid generating dust.[3] If there is a risk of dust formation, a particle filter respirator (N95 type) is recommended.[4]

3. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Solutions containing **Fmoc-D-Trp(Boc)-OH** should be clearly labeled.

4. Post-Handling:

- Thoroughly clean the work area after use.
- Remove and properly dispose of contaminated PPE.
- Wash hands thoroughly with soap and water after completing the work.[\[5\]](#)

Recommended Personal Protective Equipment (PPE)

A comprehensive suite of PPE is essential to create a barrier against potential exposure.

PPE Category	Item	Specifications and Recommendations
Eye Protection	Chemical Safety Goggles	Should comply with OSHA 29 CFR 1910.133 or European Standard EN166. [4]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable option. [4]
Body Protection	Laboratory Coat	A lab coat or other protective clothing should be worn to prevent skin contact. [4]
Respiratory Protection	Particle Filter Respirator	An N95-type respirator is recommended if dust generation is likely. [4]

Disposal Plan: A Step-by-Step Protocol

Proper disposal of **Fmoc-D-Trp(Boc)-OH** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance. This chemical should never be disposed of down the drain.^[4]

1. Waste Segregation:

- Keep **Fmoc-D-Trp(Boc)-OH** waste separate from other chemical waste to prevent unintended reactions.^[4]

2. Waste Collection:

- Solid Waste: Collect unreacted solid **Fmoc-D-Trp(Boc)-OH** and any contaminated disposable items (e.g., gloves, weigh boats, paper towels) in a designated, clearly labeled, and sealed container for solid chemical waste.^[4]
- Liquid Waste: Solutions containing **Fmoc-D-Trp(Boc)-OH** should be collected in a separate, labeled, and sealed container for liquid chemical waste.^[4] The container should be appropriate for the solvent used (e.g., halogenated or non-halogenated).

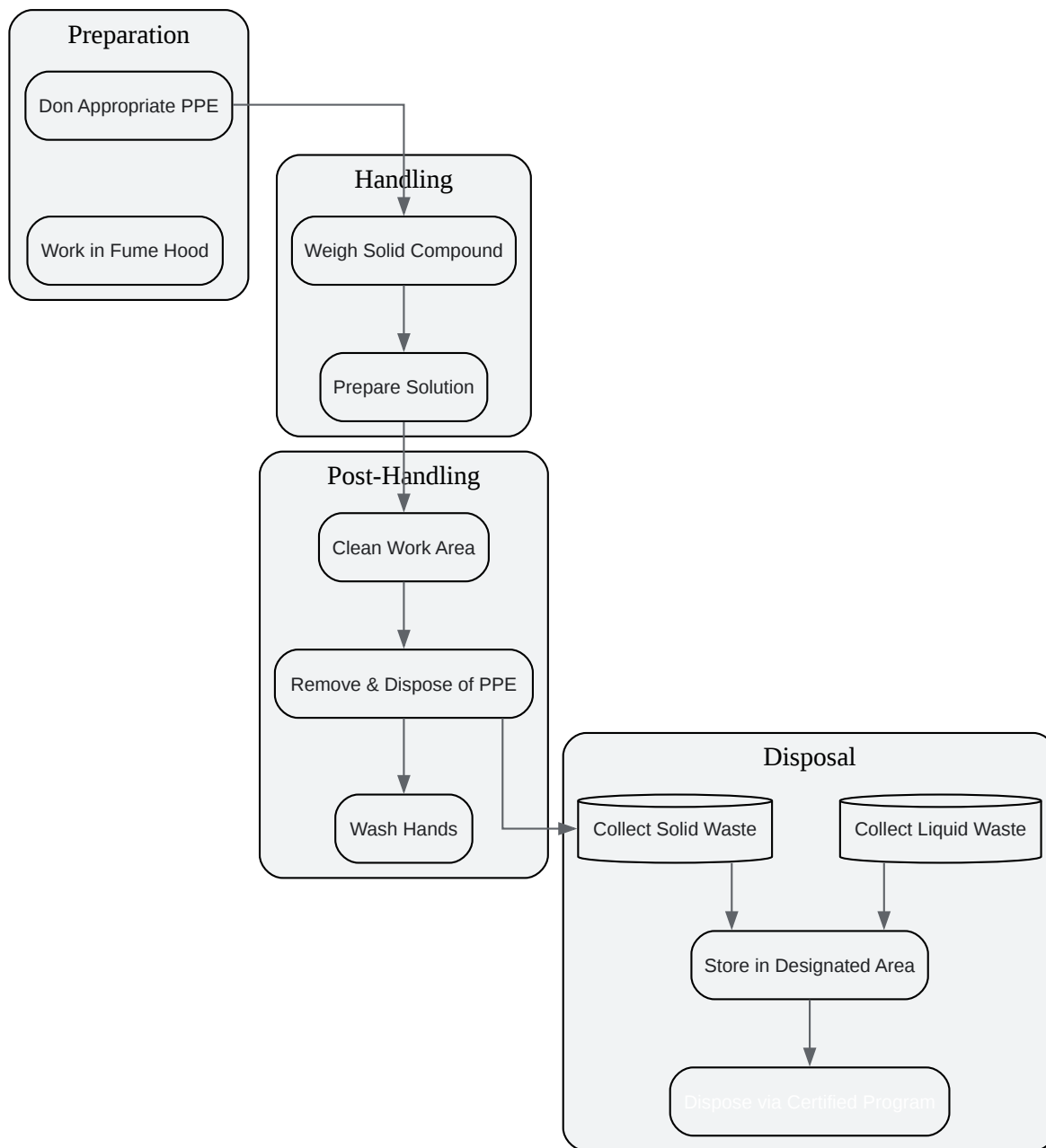
3. Containerization and Storage:

- Use chemically resistant containers that can be securely sealed.^[4]
- Label the waste container clearly with "Hazardous Waste" and the chemical name "**Fmoc-D-Trp(Boc)-OH**".^[4]
- Store sealed waste containers in a designated, well-ventilated, and secure area away from incompatible materials.^[4]

4. Final Disposal:

- All waste must be disposed of through a certified chemical waste disposal program in accordance with institutional, local, and national regulations.^[4]

Workflow for Safe Handling of Fmoc-D-Trp(Boc)-OH



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Caption: Workflow for the safe handling and disposal of **Fmoc-D-Trp(Boc)-OH**.

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